



Application Notes and Protocols for Cell Adhesion Assays Using GSK3008348

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Compound of Interest		
Compound Name:	GSK 3008348	
Cat. No.:	B15608470	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK3008348 is a potent and selective small molecule inhibitor of the $\alpha\nu\beta6$ integrin.[1][2][3][4] Integrins are transmembrane receptors that mediate cell-matrix and cell-cell adhesion, playing a crucial role in various physiological and pathological processes, including fibrosis and cancer. [5][6][7] The $\alpha\nu\beta6$ integrin is a key activator of transforming growth factor-beta (TGF- β), a central mediator of fibrosis.[1][7][8][9] GSK3008348, by binding to $\alpha\nu\beta6$, inhibits TGF- β activation and subsequent downstream signaling, making it a promising therapeutic candidate for diseases such as idiopathic pulmonary fibrosis (IPF).[5][8][9][10] Furthermore, GSK3008348 has been shown to induce the internalization and lysosomal degradation of the $\alpha\nu\beta6$ integrin.[6] [9]

These application notes provide detailed protocols for utilizing GSK3008348 in cell adhesion assays to study its effects on $\alpha\nu\beta6$ integrin function. The provided methodologies are designed to enable researchers to quantify the inhibitory activity of GSK3008348 on cell adhesion and to investigate the underlying signaling pathways.

Data Presentation

The inhibitory activity of GSK3008348 on various integrins has been characterized in cell adhesion and radioligand binding assays. The following table summarizes the key quantitative data for easy comparison.

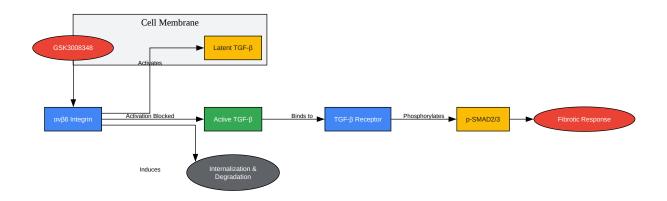


Assay Type	Integrin Subtype	Inhibitory Potency	Reference
Cell Adhesion Assay	ανβ6	pIC50 = 8.4	[3]
Cell Adhesion Assay	ανβ1	IC50 = 3.9 nM	[2]
Cell Adhesion Assay	ανβ3	pIC50 = 6.0; IC50 = 50 nM	[2][4]
Cell Adhesion Assay	ανβ5	pIC50 = 6.9; IC50 = 1,000 nM	[2][4]
Cell Adhesion Assay	ανβ8	pIC50 = 7.7; IC50 = 16 nM	[2][4]
Radioligand Binding Assay	ανβ6	pKi = 10.4 - 11.0	[3]
Fluorescence Polarisation Assay	ανβ6	pIC50 = 8.1	[4]

Signaling Pathways

GSK3008348 targets the $\alpha\nu\beta6$ integrin, which is a critical regulator of TGF- β activation. The following diagrams illustrate the signaling pathways affected by GSK3008348.

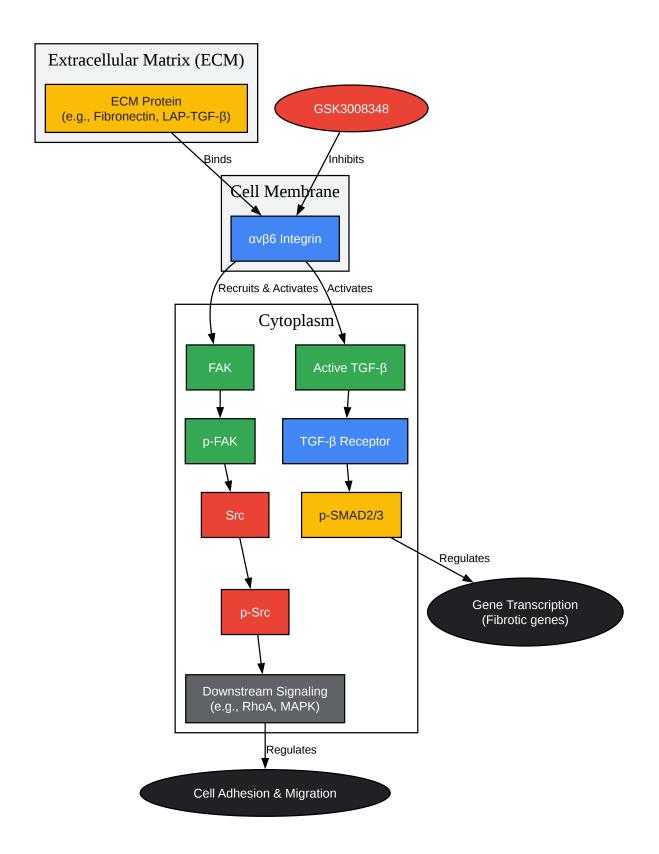




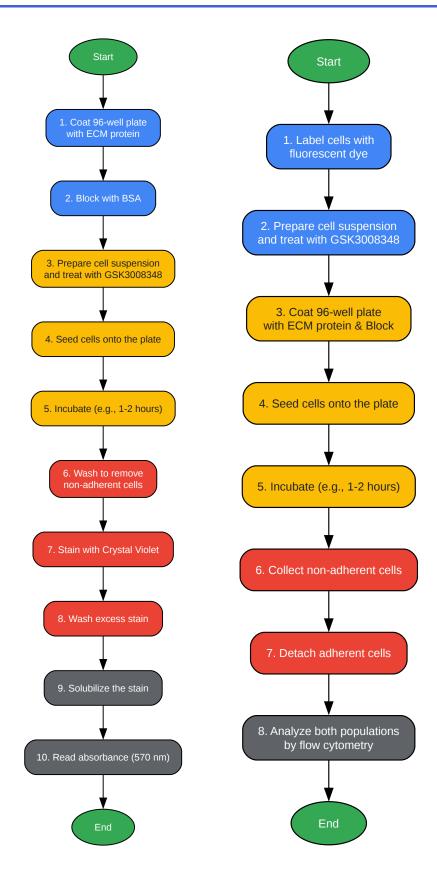
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Caption: Mechanism of action of GSK3008348.









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